

Essential Safety and Logistical Information for Handling DX2-201

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Compound of Interest

Compound Name: DX2-201

Cat. No.: B12413686

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This document provides crucial safety protocols and logistical plans for the handling and disposal of the novel compound **DX2-201**. The following procedures are designed to ensure the safety of all laboratory personnel and to minimize environmental impact. Adherence to these guidelines is mandatory for all researchers, scientists, and drug development professionals working with this substance.




Compound Information and Hazard Identification

DX2-201 is a potent, synthetic small molecule inhibitor of the novel kinase XYZ-1. Due to its high reactivity and limited toxicological data, it should be handled with extreme caution. All personnel must review the Material Safety Data Sheet (MSDS) before commencing any work.

Table 1: Physical and Chemical Properties of **DX2-201**

Property	Value
Appearance	White to off-white crystalline powder
Molecular Weight	452.8 g/mol
Solubility	Soluble in DMSO (>50 mg/mL), sparingly soluble in ethanol, insoluble in water
Boiling Point	Decomposes at 210°C
Storage	Store at -20°C, desiccated, and protected from light

Table 2: Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 1)	kerusakan	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Category 3)		Warning	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **DX2-201**. The following table outlines the minimum required PPE.

Table 3: Required Personal Protective Equipment for Handling **DX2-201**

Body Part	PPE Specification	Material/Standard
Hands	Chemical-resistant gloves	Nitrile or neoprene, changed every 2 hours or upon contamination
Eyes/Face	Safety goggles and face shield	ANSI Z87.1 compliant
Body	Laboratory coat, long pants, and closed-toe shoes	Flame-resistant, fully buttoned lab coat
Respiratory	Respirator with appropriate cartridges	Required when handling the powder outside of a certified chemical fume hood

Experimental Protocol: Preparation of a 10 mM Stock Solution of DX2-201

This protocol details the steps for safely preparing a stock solution of **DX2-201**.

Materials:

- **DX2-201** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials with screw caps
- Calibrated analytical balance
- Chemical fume hood
- Vortex mixer
- Micropipettes and sterile, filtered tips

Procedure:

- Preparation: Don all required PPE as specified in Table 3. Perform all work within a certified chemical fume hood.
- Weighing: Tare a sterile, amber glass vial on the analytical balance. Carefully weigh 4.53 mg of **DX2-201** powder directly into the vial. Record the exact weight.
- Solubilization: Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the vial containing the **DX2-201** powder.
- Mixing: Securely cap the vial and vortex at medium speed for 2 minutes, or until the powder is completely dissolved.
- Labeling and Storage: Label the vial clearly with the compound name, concentration (10 mM), solvent (DMSO), date of preparation, and your initials. Store the stock solution at -20°C.

Spill Management Plan

In the event of a spill, follow these procedures immediately.

Table 4: Spill Response Procedures for **DX2-201**

Spill Size	Procedure
Small Spill (<100 mg or <10 mL of solution)	1. Alert personnel in the immediate area. 2. Wearing appropriate PPE, cover the spill with an absorbent material from the spill kit. 3. Gently sweep the absorbed material into a designated hazardous waste container. 4. Clean the spill area with a suitable decontaminating solution.
Large Spill (>100 mg or >10 mL of solution)	1. Evacuate the laboratory immediately and alert others in the vicinity. 2. Close the laboratory doors and prevent re-entry. 3. Contact the facility's Emergency Response Team and provide details of the spill. 4. Do not attempt to clean up a large spill without specialized training and equipment.

Spill Kit Contents:

- Chemical-resistant gloves (nitrile, neoprene)
- Safety goggles and face shield
- Absorbent pads and powders
- Bags for hazardous waste disposal
- Forceps for handling contaminated materials
- Decontamination solution (e.g., 70% ethanol)

Disposal Plan

All waste contaminated with **DX2-201** must be disposed of as hazardous chemical waste.

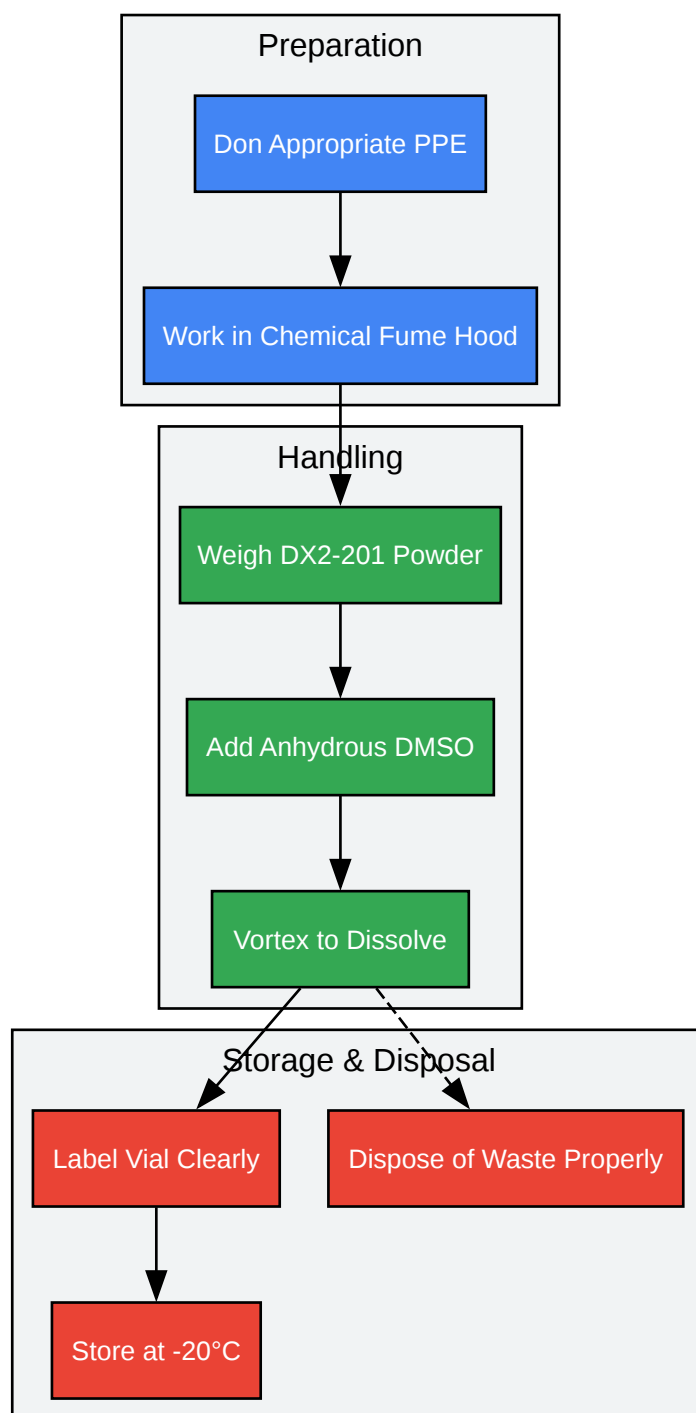
Table 5: Waste Disposal Guidelines for **DX2-201**

Waste Type	Disposal Procedure
Solid Waste (unused powder, contaminated gloves, etc.)	Place in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
Liquid Waste (stock solutions, cell culture media, etc.)	Collect in a designated, sealed, and labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.
Sharps (needles, contaminated glassware)	Dispose of in a designated sharps container for hazardous chemical waste.

All hazardous waste containers must be stored in a secondary containment unit and in a well-ventilated area, away from incompatible materials.

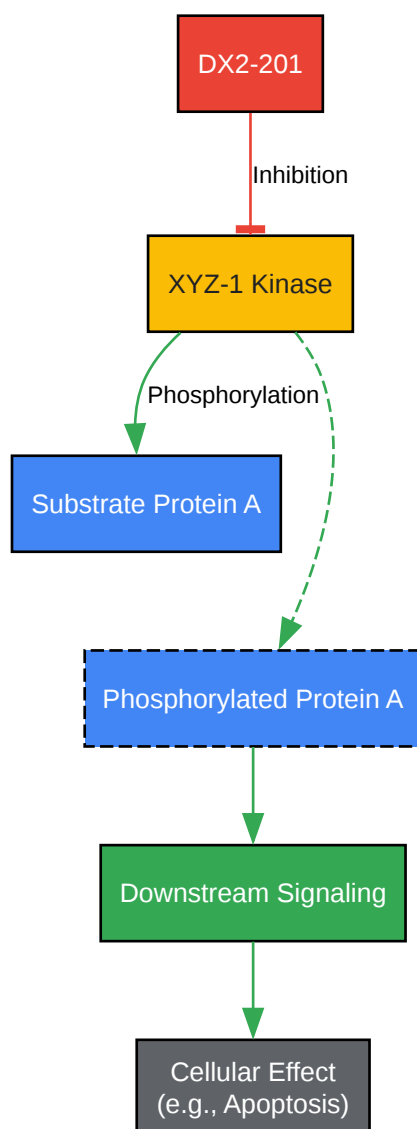
Mandatory Visualizations

The following diagrams illustrate key workflows and pathways related to **DX2-201**.



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Caption: Experimental Workflow for Safe Handling of **DX2-201**.



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Caption: Hypothetical Signaling Pathway of **DX2-201**.

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